

Comparison of Gold Recovery Efficiency for Halide Methods

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Compound Focus: Gold tribromide

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Halide Method	Lixiviant / System	Reported Gold Recovery Efficiency	Experimental Conditions / Notes
Chloride Leaching	Cupric Chloride / Ferric Chloride	Up to 96.5% (pilot plant) [1]	Pilot plant processing refractory sulphide concentrate (58.6 g/t Au) [1].
		~ 93% (second stage) [2]	Two-stage leaching of electronic waste; first stage removed base metals, second stage recovered gold at ORP > 1100 mV [2].
Bromide Leaching	N-Bromosuccinimide (NBS)	99% (pure gold), 61% (WEEE dust) [3]	Laboratory scale using pure gold powder and Waste Electronic and Electrical Equipment (WEEE) dust [3].
Iodide Leaching	Iodine-Iodide System	High selectivity for gold [4]	Noted for its ability to operate under relatively mild conditions [4].
Composite Halogen	Trichloroisocyanuric Acid (TCICA)	53% (WEEE dust) [3]	Laboratory scale; noted for lower toxicity. A 2025 study confirms its efficacy for ore and e-waste [3] [5].

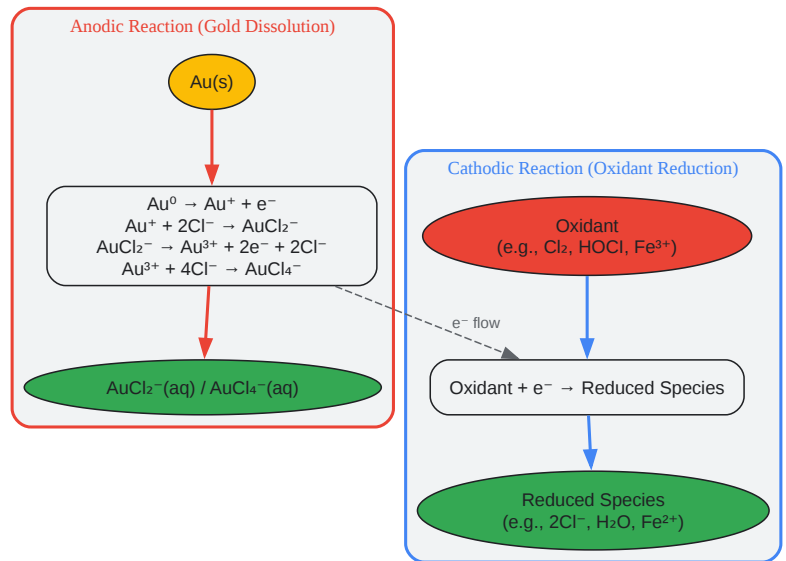
Halide Method	Lixiviant / System	Reported Gold Recovery Efficiency	Experimental Conditions / Notes
	Tribromoisocyanuric Acid (TBICA)	29% (WEEE dust) [3]	Laboratory scale; also identified as a lower-toxicity option [3].

Halide Leaching Chemistry and Mechanisms

Halide ions (chloride Cl^- , bromide Br^- , iodide I^-) form stable, soluble complexes with gold in the presence of an oxidizing agent, which pulls gold into solution [2] [4]. The stability of these gold-halide complexes follows the order $\text{I}^- > \text{Br}^- > \text{Cl}^- > \text{F}^-$, according to the Hard and Soft Acids and Bases (HSAB) theory, making iodide the most effective complexer [2].

The diagram below illustrates the electrochemical mechanism of gold leaching in a chlorine-based system, which involves oxidation at the gold surface and reduction of the oxidant.

Electrochemical Mechanism of Gold Chloride Leaching



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For other precious metals like platinum (Pt) and palladium (Pd), the mechanism involves forming chloro-complexes in higher oxidation states (e.g., Pt^{4+} and Pd^{2+}), which also requires a high chloride concentration and a strong oxidizing environment [2].

Detailed Experimental Protocols

The experimental workflow for halide leaching typically involves preparation, leaching, and analysis stages. The specific parameters vary based on the halide and ore type, but the core methodology is consistent.

- **1. Feedstock Preparation:** The gold-containing material (ore, concentrate, or e-waste) is dried, homogenized, and ground to a specific particle size to ensure consistent reactivity [2] [3].

- **2. Lixiviant Preparation:** The halide leaching solution is prepared by dissolving the chosen reagent in water. The pH is adjusted, often to acidic conditions ($< \text{pH } 3$ for chloride systems), using an acid like sulfuric acid or HCl [2].
- **3. Leaching Reaction:**
 - The prepared feedstock is mixed with the lixiviant in a reactor to form a pulp.
- **4. Monitoring and Control:** The Oxidation-Reduction Potential (ORP) is a critical parameter and must be carefully monitored and maintained at a high level (e.g., $> 400 \text{ mV}$ for chloride, $> 1100 \text{ mV}$ for selective e-waste leaching) using a controlled oxidant addition [2].
- **5. Solid-Liquid Separation:** After the leaching period, the mixture is filtered. The solid residue is washed, and the liquid leachate (pregnant solution) is collected for gold recovery [1].
- **6. Gold Recovery and Analysis:** Gold is typically recovered from the leachate by adsorption onto activated carbon [1] [4]. The gold content in the solution, the solid residues, and the loaded carbon is analyzed using techniques like Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma (ICP) to calculate the recovery efficiency [3].

Key Factors Influencing Leaching Efficiency

- **Lixiviant and Oxidant Concentration:** Higher initial concentrations of halide and oxidant generally accelerate the leaching kinetics and can increase the ultimate gold extraction yield [2]. However, this must be balanced against increased reagent costs and potential corrosion.
- **Temperature:** Elevated temperature typically enhances the reaction kinetics and gold recovery [2]. The Intec Gold Process, for example, operates at "moderate temperature" [1].
- **Particle Size:** Finer particle sizes increase the surface area exposed to the lixiviant, generally leading to faster and more complete gold dissolution [2].
- **Pulp Density:** This refers to the solid-to-liquid ratio in the pulp. Higher pulp densities can be more economical but may lead to increased viscosity, poorer mixing, and lower per-pass efficiency, requiring optimization [2].
- **pH and Eh (ORP):** The solution's acidity and oxidation potential are crucial and interdependent. A high ORP is necessary to oxidize gold, and a low pH (< 3 for chloride systems) helps maintain chlorine in its active form and prevents the precipitation of gold complexes [2].

Emerging Applications and Future Outlook

Halide methods are particularly promising for **urban mining**, specifically the recovery of gold from electronic waste (e-waste) [2] [3] [5]. Research into **organic halides** like N-bromosuccinimide (NBS) and trichloroisocyanuric acid (TCICA) is growing, as they can be more selective and pose lower environmental risks compared to traditional reagents [3]. A key operational advantage is the ability to perform **selective**

leaching, where base metals are first dissolved at a lower ORP, leaving gold for a subsequent high-ORP leaching stage, thus producing a purer gold solution [2].

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